

# 3-Fluoro-DL-valine mass spectrometry confirmation

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## Compound Focus: 3-Fluoro-DL-valine

CAS No.: 43163-94-6

Cat. No.: S752006

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## Chemical Identifiers and Specifications

The table below summarizes the key information for **3-Fluoro-DL-valine** from two major chemical suppliers.

Specification	Thermo Scientific Chemicals [1]	Sigma-Aldrich [2]
CAS Number	43163-94-6	43163-94-6
Molecular Formula	C5H10FNO2	C5H10FNO2
Molecular Weight	135.14 g/mol	135.14 g/mol
Percent Purity	94%	≥99.0%
Physical Form	Information missing	White powder [2]
Melting Point	~250°C (decomposition) [1]	~210°C (decomposition) [2]
SMILES	CC(C)(F)C(N)C(O)=O [1]	CC(C)(F)C(N)C(O)=O [2]

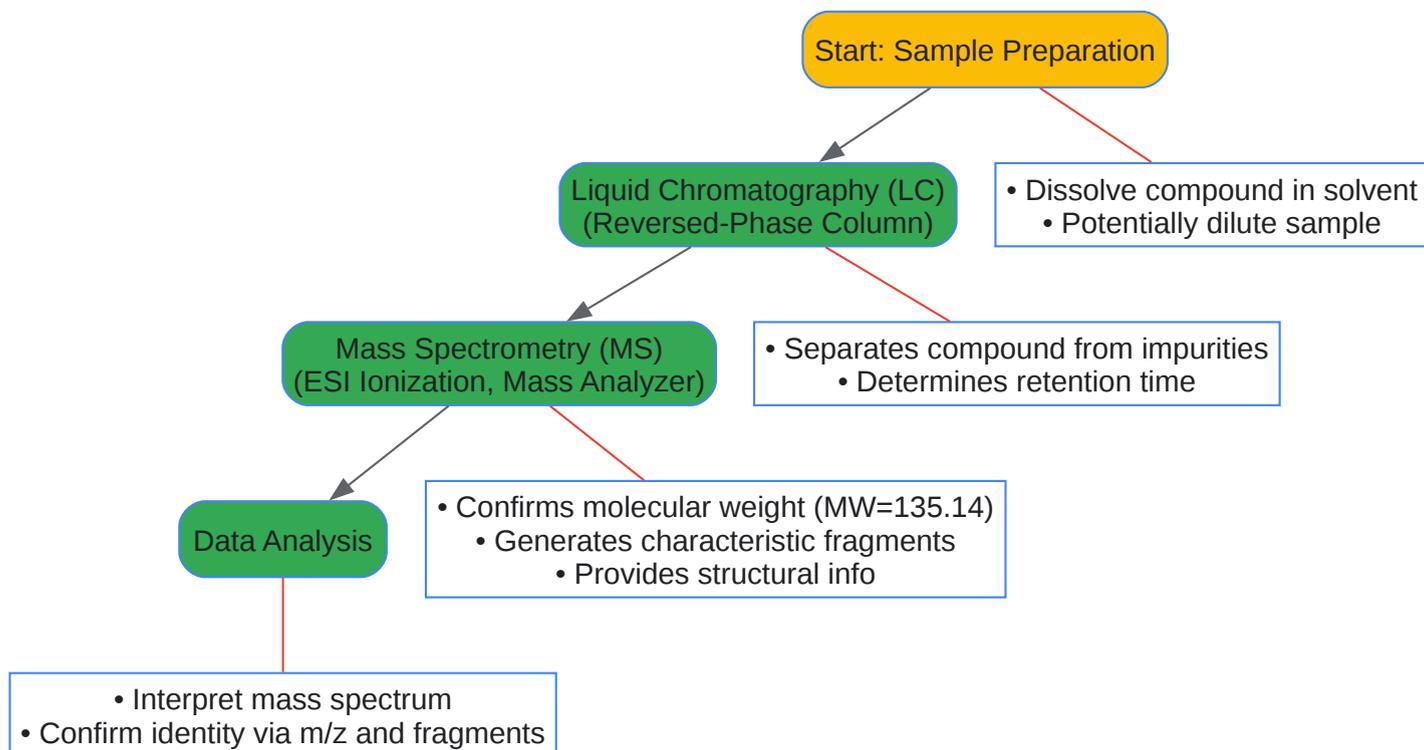
## Gaps in Publicly Available Data

The search results reveal a significant lack of the detailed experimental data you need:

- **No Direct MS Data:** The search results do not contain experimental mass spectrometry data for this compound, such as characteristic ion fragments, optimal fragmentation energies, or full-scan spectra.
- **No Comparative Guides:** While one source mentions its use in "solution phase peptide synthesis" [2], there is no objective, data-driven comparison of its performance against other analogs or alternatives.
- **No Detailed Protocols:** The available sources are product information pages, not research papers. Therefore, they do not provide the detailed methodologies for MS confirmation or application performance that you require.

## Conceptual Workflow for MS Characterization

For context, the following diagram outlines a general experimental workflow for characterizing a compound like **3-Fluoro-DL-valine** using liquid chromatography-mass spectrometry (LC-MS), a common approach in metabolomics and analytical chemistry [3].



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## References

1. - 3 - Fluoro - DL , 94%, Thermo Scientific | Fisher Scientific valine [fishersci.co.uk]
2. 3-Fluoro- DL -valine = 99.0 43163-94-6 [sigmaaldrich.com]
3. Development of an Untargeted LC-MS Metabolomics ... [pmc.ncbi.nlm.nih.gov]

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